

Application Note: Spectrographic Analysis of Uranium Alloys for Cobalt Content

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Compound of Interest

Compound Name: Cobalt;uranium

Cat. No.: B14718020

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Introduction

The determination of cobalt content in uranium alloys is critical for quality control in nuclear materials. Cobalt, even at trace levels, can significantly impact the neutronic and physical properties of the uranium alloy. This application note details a robust and widely used method for the quantitative analysis of cobalt in uranium alloys: carrier-distillation direct current arc optical emission spectroscopy (DC Arc-OES). This method is particularly effective for analyzing trace impurities in a refractory matrix like uranium oxide.

The underlying principle of the carrier-distillation technique is the selective volatilization of more volatile impurities, such as cobalt, from the less volatile uranium oxide matrix in a DC arc. A "carrier" substance is mixed with the sample to facilitate the transport of the analyte atoms into the arc plasma for excitation and subsequent emission of characteristic light, which is then analyzed by a spectrometer.

Quantitative Data Summary

The following tables summarize typical cobalt concentrations found in uranium alloys and the performance of the carrier-distillation DC Arc-OES method.

Table 1: Typical Cobalt Content in Uranium Alloys

Alloy Type	Cobalt Concentration Range (%)	Analysis Method
Uranium-Cobalt (U-Co) Alloy	0.05 - 10	DC Arc-OES
Uranium Silicide (U ₃ Si ₂)	< 0.01 (as impurity)	DC Arc-OES
Reactor-Grade Uranium Metal	< 0.002 (as impurity)	DC Arc-OES

Table 2: Performance of the Carrier-Distillation DC Arc-OES Method for Cobalt

Parameter	Value	Notes
Detection Limit (Estimated)	1 - 10 ppm (µg/g)	Dependent on specific instrumentation and matrix effects.
Precision (Relative Standard Deviation)	5 - 16%	Varies with cobalt concentration and sample matrix. [1]
Accuracy	Good	Verified through the analysis of spiked samples and reference materials.
Linear Dynamic Range	Typically 1 - 1000 ppm	Can be extended with appropriate standards and dilutions.

Experimental Protocols

This section provides a detailed protocol for the determination of cobalt in uranium alloys using the carrier-distillation DC Arc-OES method.

Sample Preparation

- Sample Conversion to Oxide:
 - Accurately weigh a representative sample of the uranium alloy (typically 1-5 grams).

- Place the sample in a clean ceramic crucible.
- Heat the crucible in a muffle furnace in an air atmosphere at 850-900°C for 2-4 hours to convert the uranium alloy to uranium oxide (U_3O_8).
- Allow the crucible to cool to room temperature in a desiccator.
- Grind the resulting U_3O_8 powder to a fine, homogeneous powder using an agate mortar and pestle.
- Mixing with Carrier:
 - Weigh 95 mg of the finely ground U_3O_8 sample.
 - Add 5 mg of the carrier, which is a mixture of silver chloride (AgCl) and a fluoride salt such as sodium fluoride (NaF) (e.g., a 9:1 AgCl:NaF mixture).^[1]
 - Thoroughly mix the sample and carrier in a plastic vial with a mixing bead for at least 2 minutes to ensure homogeneity.

Preparation of Calibration Standards

- Prepare a series of calibration standards by adding known amounts of a certified cobalt standard solution to high-purity uranium oxide (cobalt-free).
- Dry the standards and homogenize them.
- Mix each standard with the carrier in the same 95:5 (U_3O_8 :carrier) ratio as the samples.

Spectrographic Analysis

- Electrode Charging:
 - Use high-purity graphite electrodes. The lower electrode (anode) should have a crater to hold the sample.
 - Transfer a precise amount of the sample-carrier mixture (typically 25-50 mg) into the crater of the anode.

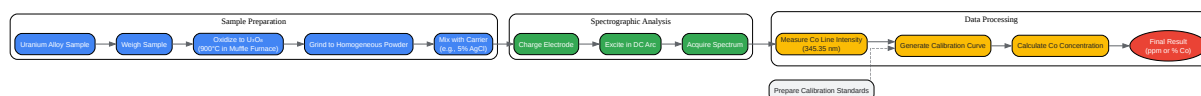
- Gently tap the electrode to pack the charge.
- Instrumental Parameters:
 - The following table outlines typical instrumental parameters for a DC Arc-OES system.

Parameter	Setting
Spectrometer	High-resolution grating spectrometer
Excitation Source	DC Arc
Current	8 - 12 Amperes[1][2]
Exposure Time	35 seconds[2]
Analytical Wavelength for Cobalt	345.35 nm
Slit Width	10 - 25 μm
Atmosphere	Air or Argon

- Data Acquisition and Analysis:
 - Mount the electrodes in the arc stand.
 - Initiate the DC arc and expose the sample for the specified time.
 - Record the emitted spectrum.
 - Measure the intensity of the cobalt analytical line (345.35 nm).
 - Generate a calibration curve by plotting the intensity of the cobalt line versus the cobalt concentration for the prepared standards.
 - Determine the cobalt concentration in the samples by comparing their cobalt line intensities to the calibration curve.

Visualizations

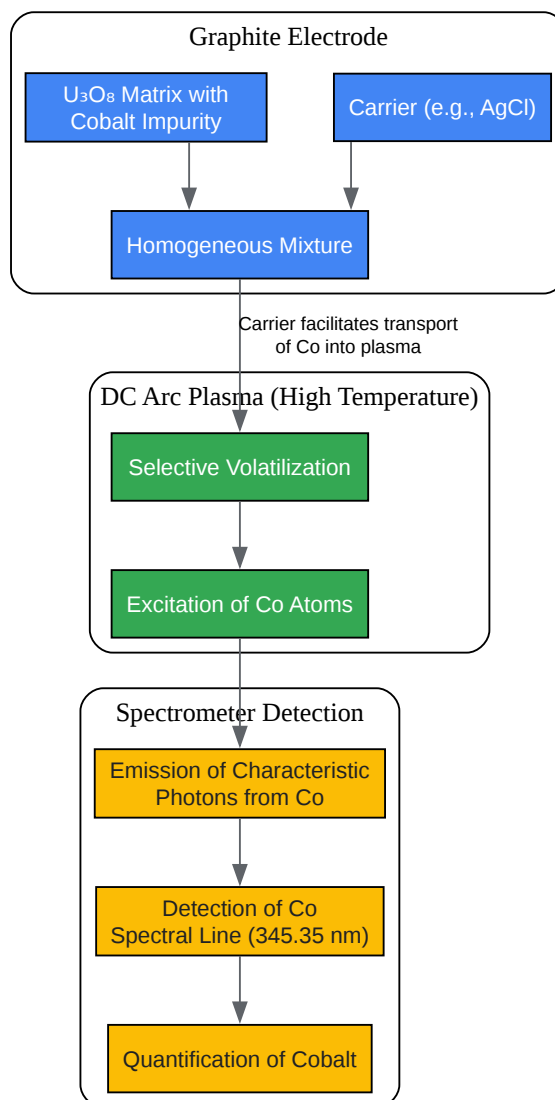
The following diagrams illustrate the experimental workflow for the spectrographic analysis of uranium alloys for cobalt content.



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Caption: Experimental workflow for cobalt analysis in uranium alloys.

Logical Relationship: Carrier-Distillation Principle



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Caption: Principle of the carrier-distillation method.

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References

- 1. Determination of refractory elements in U₃O₈ by carrier distillation emission spectrography [inis.iaea.org]
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